

An In-depth Technical Guide to 3-(Bromomethyl)tetrahydro-2H-pyran

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Compound of Interest

Compound Name: 3-(Bromomethyl)tetrahydro-2H-pyran

Cat. No.: B038894

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-(Bromomethyl)tetrahydro-2H-pyran**, a key building block in organic synthesis. This document details its chemical identity, physicochemical properties, and a validated experimental protocol for its synthesis, tailored for professionals in research and drug development.

Chemical Identity and Nomenclature

The systematic IUPAC name for this compound is 3-(bromomethyl)oxane^[1]. The more commonly used name, **3-(Bromomethyl)tetrahydro-2H-pyran**, clearly delineates its structure: a fully saturated six-membered heterocyclic ring containing one oxygen atom ("tetrahydro-2H-pyran") with a brominated methyl group attached at the third carbon position^[1].

Several synonyms are used in literature and commercial listings to refer to this compound.

These include:

- PYRAN, 3-(BROMOMETHYL)TETRAHYDRO-[¹]
- 3-BroMoMethyl tetrahydropyran^[2]
- 2H-Pyran, 3-(broMoMethyl)tetrahydro-

Physicochemical and Spectroscopic Data

A summary of the key quantitative data for **3-(Bromomethyl)tetrahydro-2H-pyran** is presented in the table below for easy reference and comparison.

Property	Value	Reference(s)
CAS Number	116131-44-3	[1]
Molecular Formula	C ₆ H ₁₁ BrO	[1]
Molecular Weight	179.05 g/mol	[2]
Density	1.359 g/cm ³	[3]
Boiling Point	205 °C	[3]
Flash Point	81 °C	[3]
Refractive Index	1.475	[3]
InChI Key	ZLUWLWXZMXLDGO- UHFFFAOYSA-N	[1]

Experimental Protocol: Synthesis of **3-(Bromomethyl)tetrahydro-2H-pyran**

The following section provides a detailed methodology for the synthesis of **3-(Bromomethyl)tetrahydro-2H-pyran** from its precursor, (tetrahydro-2H-pyran-3-yl)methanol. This procedure is adapted from a well-established method for the bromination of primary alcohols, commonly known as the Appel reaction.

Materials and Reagents

- (Tetrahydro-2H-pyran-3-yl)methanol
- Carbon tetrabromide (CBr₄)
- Triphenylphosphine (PPh₃)

- Dichloromethane (CH_2Cl_2)
- Silica gel for column chromatography
- Standard laboratory glassware and equipment

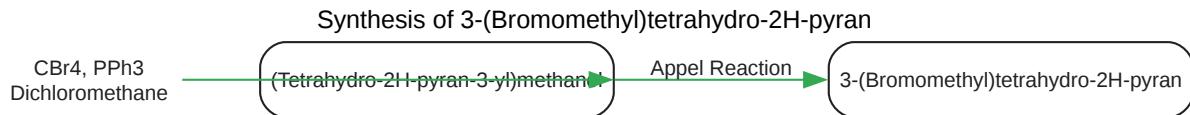
Synthetic Procedure

- Reaction Setup: In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve (tetrahydro-2H-pyran-3-yl)methanol and carbon tetrabromide in dichloromethane.
- Addition of Triphenylphosphine: Cool the solution in an ice bath. To this cooled solution, add a solution of triphenylphosphine in dichloromethane dropwise.
- Reaction: After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 1-2 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- Work-up: Upon completion, concentrate the reaction mixture under reduced pressure using a rotary evaporator.
- Purification: Purify the resulting residue by silica gel column chromatography to yield the final product, **3-(Bromomethyl)tetrahydro-2H-pyran**.

Visualizations

Synthesis Pathway

The following diagram illustrates the synthetic route from (tetrahydro-2H-pyran-3-yl)methanol to **3-(Bromomethyl)tetrahydro-2H-pyran** via the Appel reaction.

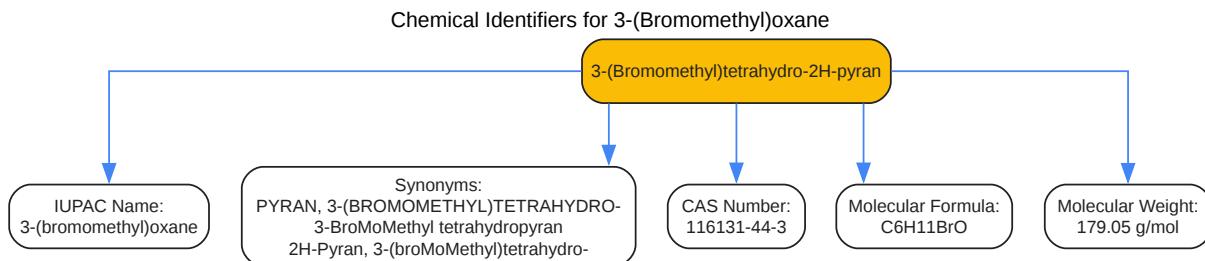


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Caption: Synthesis of **3-(Bromomethyl)tetrahydro-2H-pyran**.

Chemical Identifier Relationships

This diagram shows the logical relationship between the different identifiers for the target compound.



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Caption: Identifiers for **3-(Bromomethyl)tetrahydro-2H-pyran**.

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References

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